

# PC-046 tubulin polymerization inhibition

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** PC-046

Cat. No.: S548483

Get Quote

## Core Characteristics of PC-046

The table below summarizes the established profile of **PC-046** based on the search results.

Attribute	Description
Chemical Class	Diaryl oxazole [1]
Primary Target	Tubulin (Microtubules) [1]
Mechanism of Action	Microtubule destabilizing agent; inhibits tubulin polymerization [1]
Binding Site	Correlates with tubulin destabilizing agents (e.g., vincristine, vinblastine), distinct from the colchicine site [1]
Cellular Outcome	Cell cycle arrest in metaphase; induction of apoptosis [1]

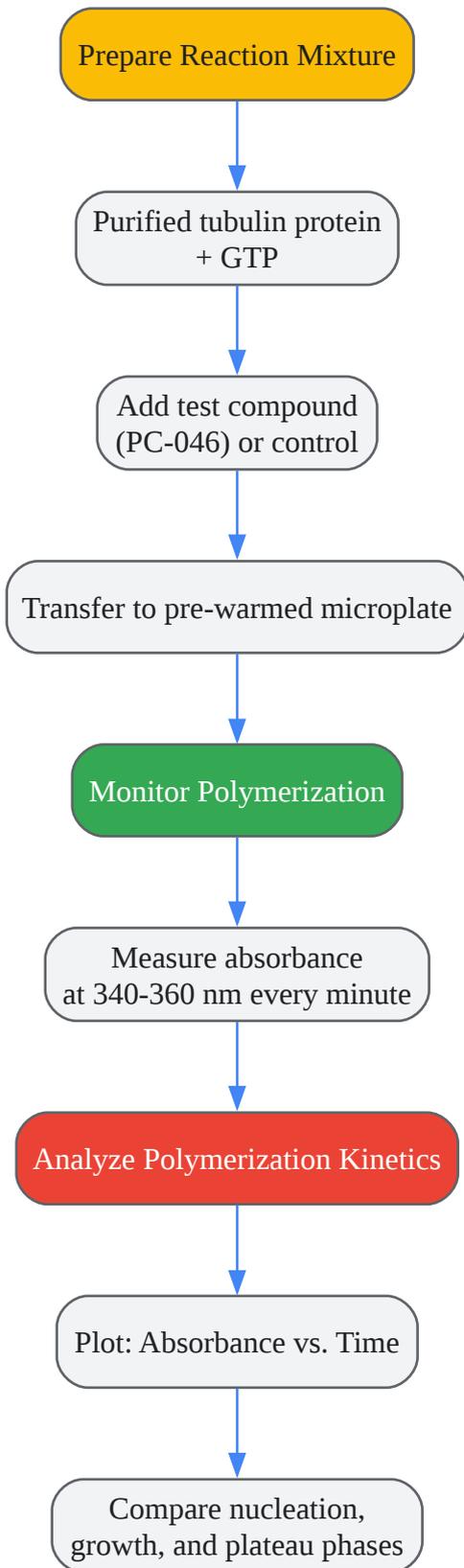
## Experimental & Pharmacological Data

The following table consolidates the key experimental findings from the identified study.

Experimental Area	Key Findings
<b>In Vitro Antiproliferative Activity</b>	Active against a panel of human tumor cell lines (specific IC50 values not listed in available excerpt) [1].
<b>In Vivo Efficacy</b>	Showed efficacy in SCID mouse xenograft models of MV-4-11 (acute myeloid leukemia), MM.1S (multiple myeloma), and DU-145 (prostate cancer) [1].
<b>Pharmacokinetics</b>	Demonstrated relatively high oral bioavailability (71%) in mice, with distribution to both plasma and bone marrow [1].
<b>Toxicity Profile</b>	No acute myelosuppression was observed in non-tumor bearing SCID mice at a single dose just below the acute lethal dose [1].
<b>Resistance Profile</b>	Activity is not compromised by the multidrug resistance (MDR) mechanism mediated by P-glycoprotein [1].

## General Methodologies for Tubulin Polymerization Assays

While the exact protocol for **PC-046** is not detailed, the general methodology for a cell-free tubulin polymerization assay, as referenced in the literature, is outlined below [1] [2].



[Click to download full resolution via product page](#)

*Experimental workflow for a cell-free tubulin polymerization assay.*

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. The Diaryl Oxazole PC-046 is a Tubulin-Binding Agent with ... [pmc.ncbi.nlm.nih.gov]
2. The Novel Tubulin Inhibitors Targeting the Colchicine ... [mdpi.com]

To cite this document: Smolecule. [PC-046 tubulin polymerization inhibition]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548483#pc-046-tubulin-polymerization-inhibition>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)